

ML418: A Comparative Guide to its Selectivity as a Potassium Channel Blocker

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML418

Cat. No.: B15585934

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **ML418**, a selective inhibitor of the inwardly rectifying potassium (Kir) channel Kir7.1, with other potassium channel blockers. The information presented is supported by experimental data to aid researchers in selecting the most appropriate pharmacological tools for their studies.

Introduction to ML418

ML418 is a potent and selective small-molecule inhibitor of the Kir7.1 potassium channel, with a reported IC₅₀ of 310 nM.[1][2][3][4][5] Kir7.1 channels are integral to various physiological processes, including melanocortin signaling, electrolyte homeostasis in the eye and kidney, and the regulation of uterine contractility.[6][7][8][9][10][11][12] The high selectivity of **ML418** for Kir7.1 over other Kir channel subtypes makes it a valuable tool for elucidating the specific roles of this channel in health and disease.

Quantitative Comparison of Selectivity

The following table summarizes the inhibitory activity (IC₅₀/K_i values) of **ML418** and other potassium channel blockers against a panel of inwardly rectifying potassium channels. This

data allows for a direct comparison of their selectivity profiles.

Blocker	Kir1.1 (ROMK)	Kir2.1	Kir2.2	Kir2.3	Kir3.1/3.2 (GIRK1/2)	Kir4.1	Kir6.2/SUR1 (K-ATP)	Kir7.1
ML418	>30 μ M[13]	>30 μ M[13]	>30 μ M[13]	>30 μ M[13]	>30 μ M[13]	>30 μ M[13]	1.9 μ M[3]	0.31 μ M[3][4][5]
ML133	>300 μ M[1][2][4]	1.8 μ M[2]	2.9 μ M	4.0 μ M	-	76 μ M[1][2][4]	-	33 μ M[1][2][4]
VU590	0.2 μ M[3][6][8]	No apparent effect[3][6]	-	-	-	No apparent effect[3][6]	-	8 μ M[3][6][8]
Nortriptyline	-	Marginally affects[14]	-	-	Inhibits[9]	28.1 μ M (Kd)[14]	-	-
Tertiapin-Q	1.3 nM (Ki)[15]	Low affinity[16]	-	-	13.3 nM (Ki)[15]	-	-	-
Barium Chloride	Non-selective	Non-selective	Non-selective	Non-selective	Non-selective	Non-selective	Non-selective	Non-selective

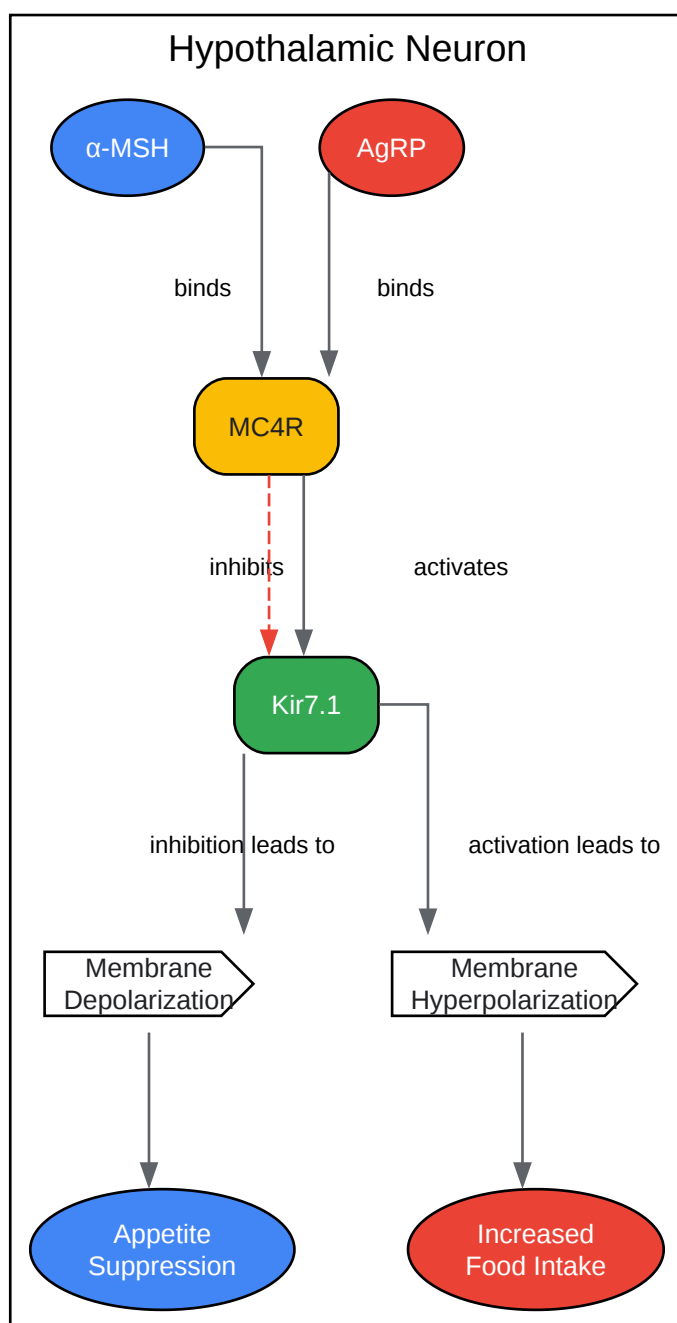
Note: "-" indicates data not available in the searched sources. IC50 values represent the concentration of the blocker that inhibits 50% of the channel activity. Ki values represent the inhibition constant.

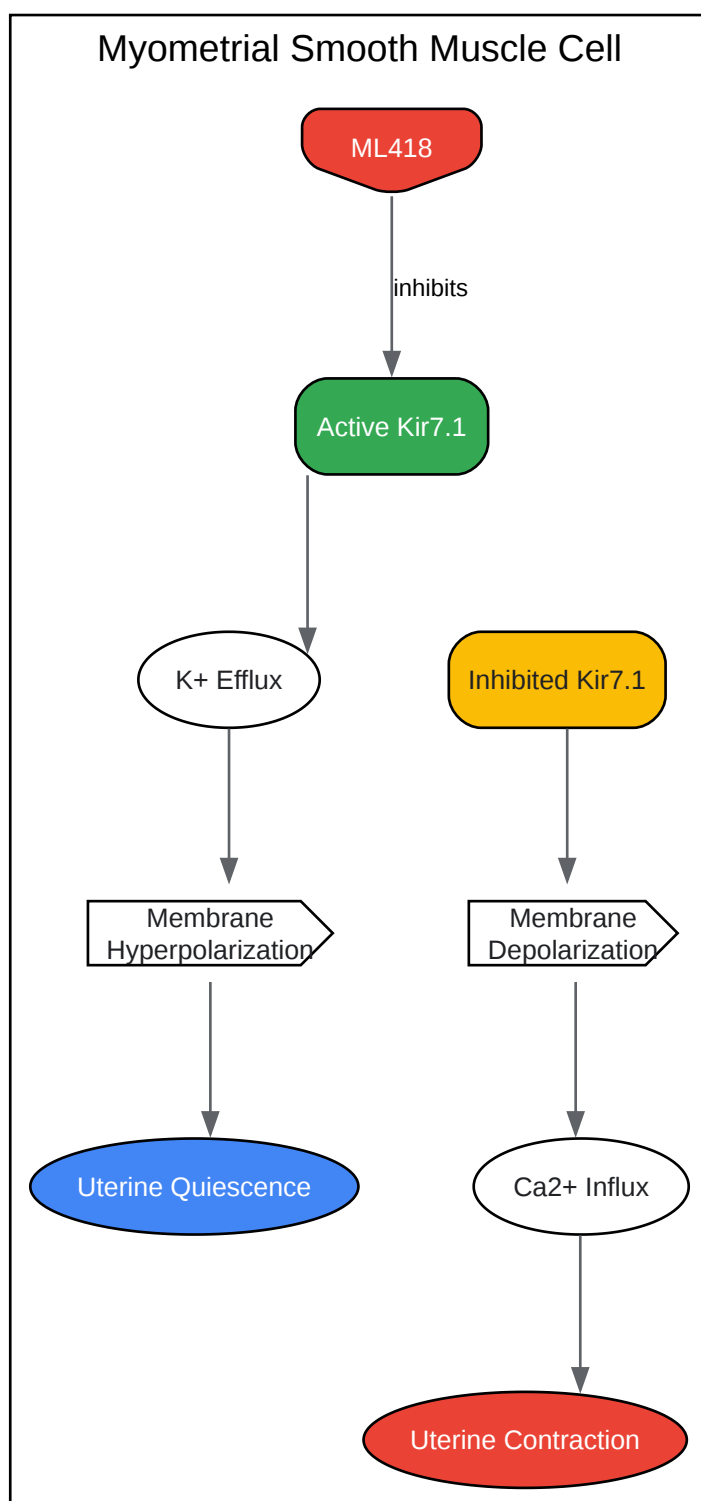
Signaling Pathways and Mechanisms of Action

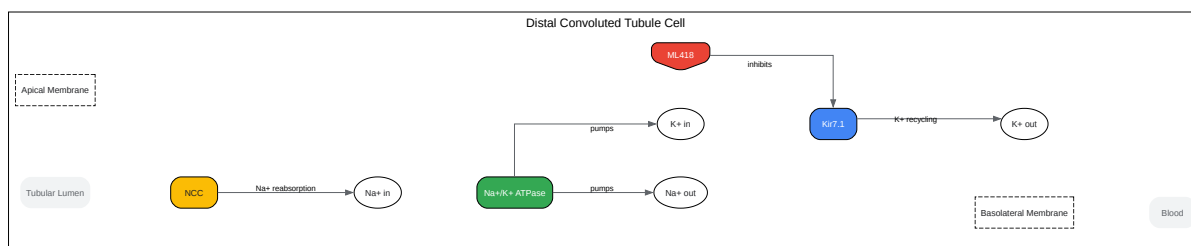
ML418's selective inhibition of Kir7.1 allows for the precise investigation of signaling pathways regulated by this channel.

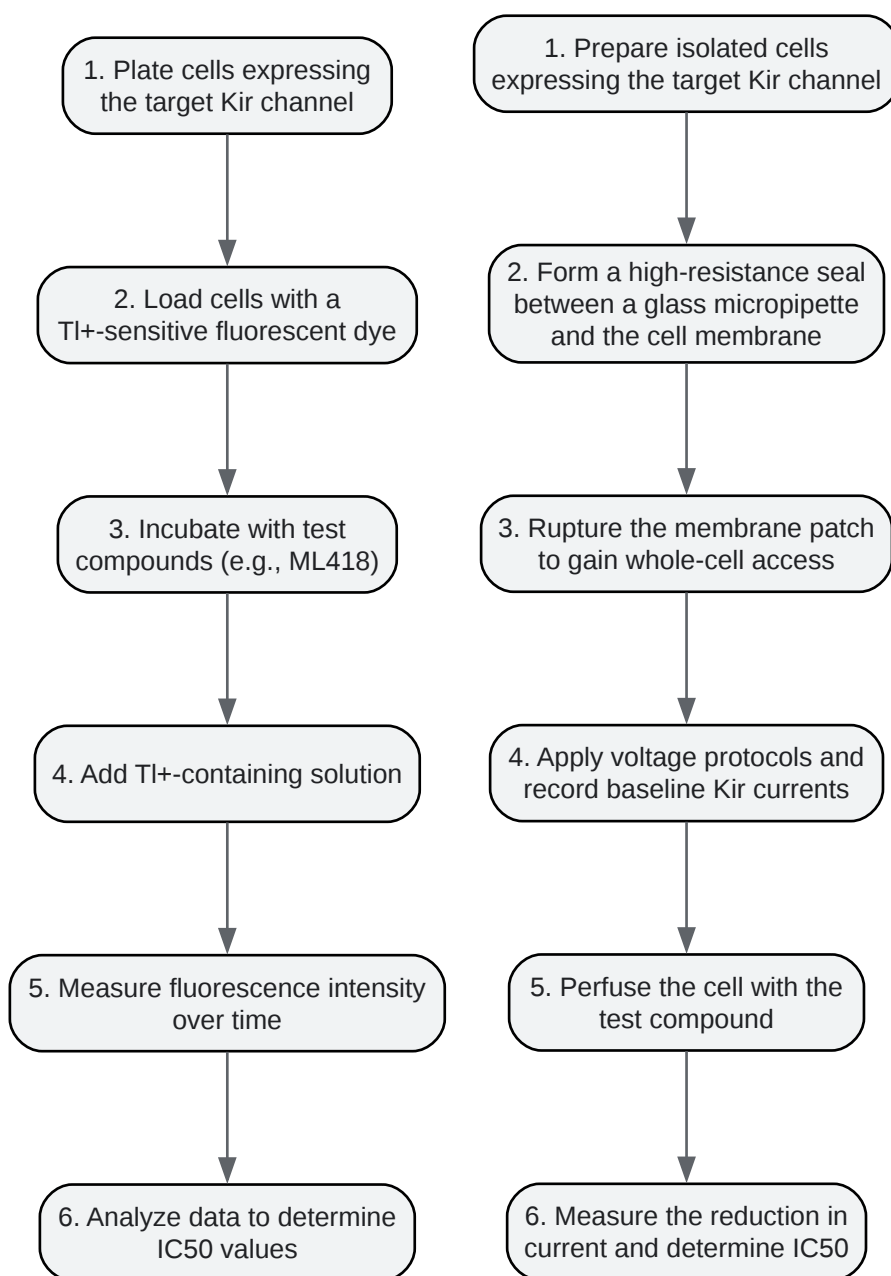
Melanocortin Signaling Pathway

In the hypothalamus, Kir7.1 is a key downstream effector of the melanocortin-4 receptor (MC4R), a G-protein coupled receptor (GPCR) that regulates energy homeostasis.[7][17][18][19][20] The binding of α -melanocyte-stimulating hormone (α -MSH) to MC4R leads to the inhibition of Kir7.1, causing membrane depolarization and increased neuronal firing, which ultimately suppresses appetite. Conversely, the antagonist agouti-related peptide (AgRP) promotes the opening of Kir7.1, leading to hyperpolarization, decreased neuronal activity, and increased food intake.[18]









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Kir 2.1 Inhibitor, ML133 [sigmaaldrich.com]
- 3. Pore Polarity and Charge Determine Differential Block of Kir1.1 and Kir7.1 Potassium Channels by Small-Molecule Inhibitor VU590 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective inhibition of the Kir2 family of inward rectifier potassium channels by a small molecule probe: the discovery, SAR and pharmacological characterization of ML133 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A potent and selective small molecule Kir2.1 inhibitor - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Next-generation inward rectifier potassium channel modulators: discovery and molecular pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Roles of Melanocortin-4 Receptor Signaling Partner Kir7.1 in Energy Homeostasis [ir.vanderbilt.edu]
- 8. Pore Polarity and Charge Determine Differential Block of Kir1.1 and Kir7.1 Potassium Channels by Small-Molecule Inhibitor VU590 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The inwardly rectifying K⁺ channel KIR7.1 controls uterine excitability throughout pregnancy | EMBO Molecular Medicine [link.springer.com]
- 10. The inwardly rectifying K⁺ channel KIR7.1 controls uterine excitability throughout pregnancy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Kir7.1 is the physiological target for hormones and steroids that regulate uteroplacental function - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The inwardly rectifying K⁺ channel KIR7.1 controls uterine excitability throughout pregnancy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. ML418: The first selective, sub-micromolar pore blocker of Kir7.1 potassium channels - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]
- 15. Tertiapin-Q | Inward Rectifier Potassium (Kir) Channels | Tocris Bioscience [tocris.com]
- 16. scholarscompass.vcu.edu [scholarscompass.vcu.edu]
- 17. Biased Signaling at Neural Melanocortin Receptors in Regulation of Energy Homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 18. New signaling pathway provides clues to obesity - VUMC News [news.vumc.org]
- 19. Characterization of MC4R Regulation of the Kir7.1 Channel Using the TI⁺ Flux Assay - PubMed [pubmed.ncbi.nlm.nih.gov]

- 20. Late onset obesity in mice with targeted deletion of potassium inward rectifier Kir7.1 from cells expressing the melanocortin-4 receptor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML418: A Comparative Guide to its Selectivity as a Potassium Channel Blocker]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585934/docs#ml418-a-comparative-guide-to-its-selectivity-as-a-potassium-channel-blocker]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)